

Picfeltarraenin X (C₃₆H₅₄O₁₁): A Technical Overview of a Triterpenoid Acetylcholinesterase Inhibitor

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Compound of Interest

Compound Name: *Picfeltarraenin X*

Cat. No.: *B591414*

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For the attention of: Researchers, scientists, and drug development professionals.

This technical guide provides a summary of the currently available scientific information on **Picfeltarraenin X**, a natural triterpenoid with the molecular formula C₃₆H₅₄O₁₁. While research has identified its primary biochemical activity, a comprehensive understanding of its broader pharmacological profile remains an area for future investigation.

Chemical and Physical Properties

Picfeltarraenin X is a complex organic molecule classified as a triterpenoid. Its fundamental properties are summarized in the table below.

Property	Value	Source
Molecular Formula	C ₃₆ H ₅₄ O ₁₁	[1] [2]
Molecular Weight	662.81 g/mol	[3]
CAS Number	1391826-61-1	[2]
Class	Triterpenoid	[3]

Biological Activity and Mechanism of Action

The primary biological activity identified for **Picfeltarraenin X** is the inhibition of acetylcholinesterase (AChE).[3] AChE is a critical enzyme in the nervous system responsible for the breakdown of the neurotransmitter acetylcholine. By inhibiting this enzyme, **Picfeltarraenin X** can increase the levels and duration of action of acetylcholine in synaptic clefts, a mechanism that is the basis for several drugs used to treat neurodegenerative diseases such as Alzheimer's disease.

Note on Available Data: While **Picfeltarraenin X** is confirmed as an AChE inhibitor, detailed quantitative data, such as its IC50 value, and the specifics of its binding and inhibitory mechanism are not extensively documented in publicly available literature.

Signaling Pathways

Currently, there is a notable absence of published research detailing the specific signaling pathways modulated by **Picfeltarraenin X**.

In contrast, a related compound, Picfeltarraenin IA, has been studied for its effects on inflammatory signaling. Research on Picfeltarraenin IA has demonstrated its ability to inhibit the lipopolysaccharide (LPS)-induced production of inflammatory cytokines, such as IL-8 and PGE2, through the modulation of the NF-κB signaling pathway in human pulmonary epithelial A549 cells.[4][5]

It is plausible that **Picfeltarraenin X** may exhibit similar or distinct effects on cellular signaling pathways, but dedicated experimental investigation is required to confirm this.

Experimental Protocols

Detailed experimental protocols for the biological evaluation of **Picfeltarraenin X** are not available in the current body of scientific literature.

For reference, studies on the related compound, Picfeltarraenin IA, have utilized the following methodologies:

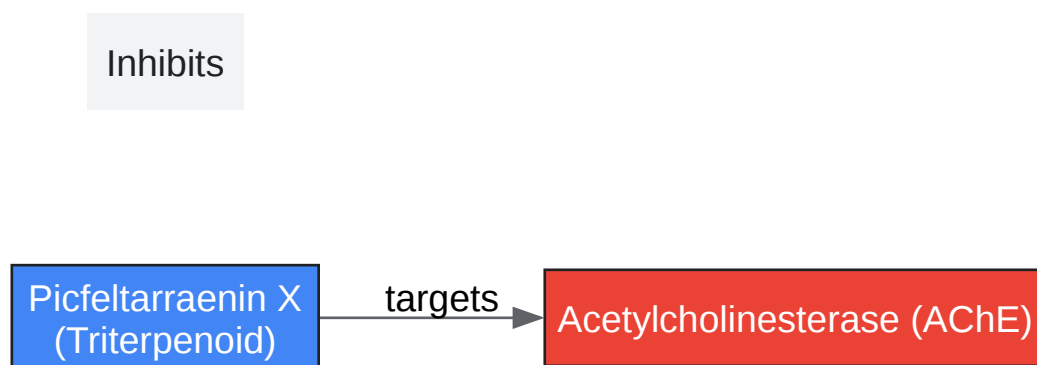
- **Cell Viability Assays:** MTT (methylthiazol-tetrazolium) assays have been used to determine the cytotoxicity of Picfeltarraenin IA and its effect on cell proliferation in the presence of inflammatory stimuli.[4]

- Enzyme-Linked Immunosorbent Assay (ELISA): This technique has been employed to quantify the production of inflammatory mediators like IL-8 and PGE2 from cultured cells.[4]
- Western Blotting: This method has been used to analyze the expression levels of key proteins in signaling pathways, such as COX-2 and components of the NF-κB pathway.[4]

These protocols would be applicable to the future investigation of **Picfeltarraenin X**'s biological activities.

Logical Relationship of Known Information

The following diagram illustrates the current understanding of **Picfeltarraenin X**.



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Known molecular target of **Picfeltarraenin X**.

Future Directions

The existing data on **Picfeltarraenin X** establishes it as a molecule of interest, particularly in the context of neurodegenerative disease research due to its AChE inhibitory activity. However, a significant amount of research is required to fully characterize its pharmacological profile. Future studies should focus on:

- Quantitative analysis of AChE inhibition: Determining the IC50 value and kinetic parameters of inhibition.
- Broader biological screening: Investigating its effects on other potential targets and its anti-inflammatory, cytotoxic, or other biological activities.

- Elucidation of signaling pathway modulation: Exploring its impact on pathways such as the NF-κB and others relevant to its potential therapeutic applications.
- In vivo studies: Evaluating its efficacy, pharmacokinetics, and safety in animal models.

In conclusion, **Picfeltarraenin X** is a promising natural product that warrants further in-depth investigation to unlock its full therapeutic potential. The scientific community is encouraged to undertake studies that will provide the detailed experimental data necessary to advance its development as a potential therapeutic agent.

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References

- 1. Picfeltarraenin X | C36H54O11 | CID 102004844 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. usbio.net [usbio.net]
- 3. medchemexpress.com [medchemexpress.com]
- 4. Picfeltarraenin IA inhibits lipopolysaccharide-induced inflammatory cytokine production by the nuclear factor-κB pathway in human pulmonary epithelial A549 cells - PMC [pmc.ncbi.nlm.nih.gov]
- 5. Picfeltarraenin IA inhibits lipopolysaccharide-induced inflammatory cytokine production by the nuclear factor-κB pathway in human pulmonary epithelial A549 cells. | Semantic Scholar [semanticscholar.org]
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